

A Technical Guide to the Physical Constants of 5-Methylheptanal

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Compound of Interest

Compound Name: 5-Methylheptanal

Cat. No.: B13604506

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This technical guide provides a summary of the known physical constants of **5-Methylheptanal** (CAS No: 75579-88-3), an organic compound of interest in various scientific domains. Due to a lack of readily available experimental data for some properties, this guide also furnishes detailed, generalized experimental protocols for their determination.

Core Physical and Chemical Properties

5-Methylheptanal is an aliphatic aldehyde with the chemical formula $C_8H_{16}O$.^[1] Its structural and basic chemical properties are well-established.

Data Presentation: Physical Constants of 5-Methylheptanal

The table below summarizes the available quantitative data for **5-Methylheptanal**. It is important to note that while computational data is available, specific experimental values for properties such as boiling point, density, and refractive index are not widely published.

Physical Constant	Value	Source
Molecular Formula	C ₈ H ₁₆ O	PubChem[1]
Molecular Weight	128.21 g/mol	PubChem[1][2]
CAS Number	75579-88-3	PubChem[1]
Boiling Point	Data not available	
Melting Point	Data not available	
Density	Data not available	
Refractive Index	Data not available	
Solubility	Data not available	

Experimental Protocols for Determination of Physical Constants

For research purposes requiring precise experimental data, the following standard methodologies can be employed to determine the key physical constants of **5-Methylheptanal**.

Determination of Boiling Point

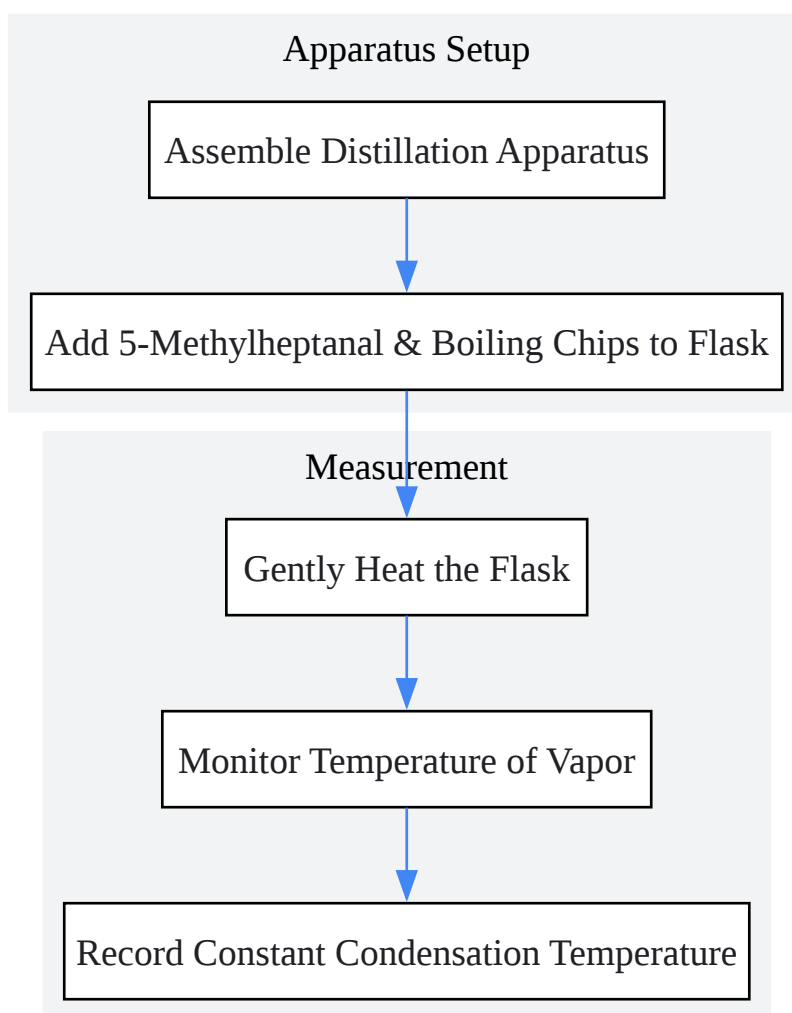
The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure compound like **5-Methylheptanal**, the normal boiling point is measured at one atmosphere of pressure.

Methodology: Distillation Method

- **Apparatus Setup:** Assemble a simple distillation apparatus. This includes a round-bottom flask, a condenser, a receiving flask, a thermometer, and a heating mantle.
- **Sample Preparation:** Place a small volume of **5-Methylheptanal** into the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- **Heating:** Gently heat the flask using the heating mantle.

- **Temperature Measurement:** Position the thermometer bulb just below the side arm of the distillation head to accurately measure the temperature of the vapor that is in equilibrium with the boiling liquid.
- **Data Collection:** The temperature at which the liquid consistently condenses and collects in the receiving flask is recorded as the boiling point.

Workflow for Boiling Point Determination



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Caption: Workflow for determining the boiling point of **5-Methylheptanal**.

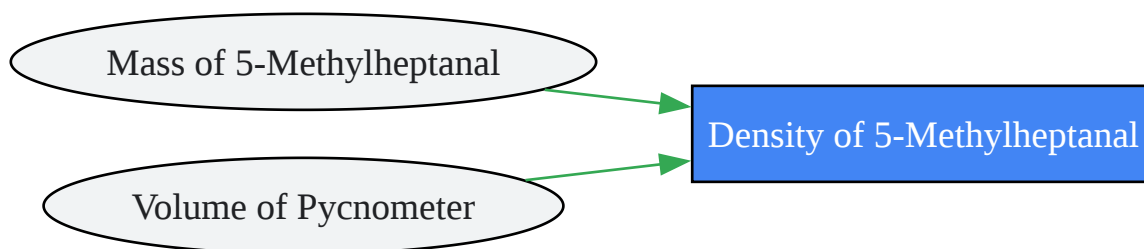
Determination of Density

Density is the mass of a substance per unit volume. For a liquid like **5-Methylheptanal**, this can be accurately measured using a pycnometer or a digital density meter.

Methodology: Pycnometer Method

- Pycnometer Preparation: Clean and dry a pycnometer of a known volume.
- Mass Measurement (Empty): Accurately weigh the empty pycnometer.
- Mass Measurement (Filled): Fill the pycnometer with **5-Methylheptanal**, ensuring no air bubbles are present, and weigh it again.
- Temperature Control: Conduct all measurements at a constant, recorded temperature, as density is temperature-dependent.
- Calculation: The density is calculated by dividing the mass of the **5-Methylheptanal** (mass of filled pycnometer minus mass of empty pycnometer) by the known volume of the pycnometer.

Logical Relationship for Density Calculation



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Caption: Relationship of mass and volume to determine density.

Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how fast light travels through the material. It is a characteristic property of a pure compound.

Methodology: Abbe Refractometer

- **Calibration:** Calibrate the Abbe refractometer using a standard sample with a known refractive index (e.g., distilled water).
- **Sample Application:** Place a few drops of **5-Methylheptanal** onto the prism of the refractometer.
- **Measurement:** Close the prism and allow the sample to equilibrate to the temperature of the instrument (typically 20°C or 25°C).
- **Reading:** Look through the eyepiece and adjust the controls until the dividing line between the light and dark fields is sharp and centered in the crosshairs. The refractive index is then read from the scale.
- **Temperature Correction:** If the measurement is not performed at the standard temperature, a correction factor may need to be applied.

This guide serves as a foundational resource for professionals working with **5-Methylheptanal**. The provision of standardized experimental protocols will aid in the generation of precise and reproducible data for this compound.

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References

- 1. 5-Methylheptanal | C₈H₁₆O | CID 10953527 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (5S)-5-methylheptanal | C₈H₁₆O | CID 95375885 - PubChem [pubchem.ncbi.nlm.nih.gov]
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